

# Personal protective equipment for handling 3-Heptanone, 6-hydroxy-6-methyl-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Heptanone, 6-hydroxy-6-methyl-

Cat. No.: B049873

[Get Quote](#)

## Essential Safety and Handling Guide for 3-Heptanone, 6-hydroxy-6-methyl-

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Heptanone, 6-hydroxy-6-methyl-** (CAS No. 123065-56-5). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	123065-56-5	[1][2]
Molecular Formula	C8H16O2	[1][2]
Molecular Weight	144.21 g/mol	[1]
Physical Form	Oil	
Storage Temperature	-10°C	

## Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning

Hazard Statements:

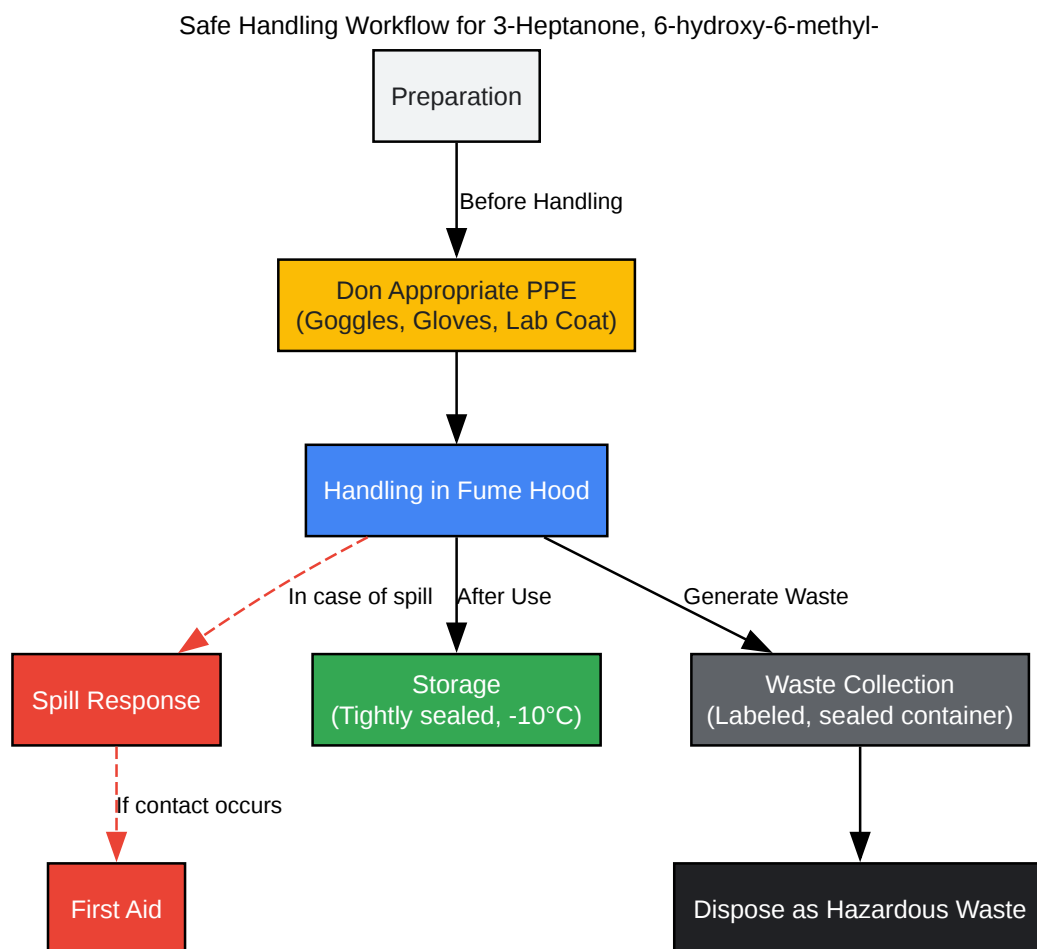
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Based on these hazards, the following personal protective equipment is mandatory when handling this substance:

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Wear chemical safety goggles or a face shield.	To prevent serious eye irritation from splashes or vapors.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.	To prevent skin irritation upon contact.
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood.	To avoid respiratory tract irritation from inhaling vapors.
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	To prevent accidental ingestion and contamination.

## Safe Handling and Disposal Workflow

The following diagram outlines the necessary steps for the safe handling of **3-Heptanone, 6-hydroxy-6-methyl-**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Safe handling workflow diagram.

## First Aid Measures

Immediate action is required in case of exposure:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.

[3]

- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.[4][5]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][5]
- After Ingestion: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [6]

## Disposal Plan

All waste containing **3-Heptanone, 6-hydroxy-6-methyl-** must be treated as hazardous waste.

- Waste Collection: Collect all waste in a clearly labeled, tightly sealed, and compatible container.[7]
- Storage of Waste: Store waste containers in a designated, well-ventilated area, away from incompatible materials.
- Disposal: Dispose of contents/container in accordance with local, regional, and national hazardous waste regulations. Do not dispose of down the drain or in regular trash.[7][8]

Disclaimer: This information is based on the summary safety data available for **3-Heptanone, 6-hydroxy-6-methyl-** (CAS 123065-56-5). A complete Safety Data Sheet (SDS) should be consulted for comprehensive safety and handling information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Hydroxy-6-methyl-3-heptanone | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 129891 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 6-HYDROXY-6-METHYL-HEPTAN-3-ONE [drugfuture.com]
- 3. ehs.princeton.edu [ehs.princeton.edu]
- 4. assets.ctfassets.net [assets.ctfassets.net]
- 5. chem-space.com [chem-space.com]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 7. Chemical Waste – USC Environmental Health & Safety [ehs.usc.edu]
- 8. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Heptanone, 6-hydroxy-6-methyl-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049873#personal-protective-equipment-for-handling-3-heptanone-6-hydroxy-6-methyl]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)